

# (3-fluoropyrid-2-yl)methanol molecular weight and formula

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## Compound of Interest

Compound Name: (3-fluoropyrid-2-yl)methanol

Cat. No.: B151536

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## Technical Guide: (3-fluoropyrid-2-yl)methanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **(3-fluoropyrid-2-yl)methanol**, a key intermediate in pharmaceutical research and development.

## Core Molecular Data

**(3-fluoropyrid-2-yl)methanol** is a substituted pyridine derivative. Its fundamental molecular characteristics are summarized below.

Property	Value	References
Molecular Formula	C <sub>6</sub> H <sub>6</sub> FNO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	127.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	31181-79-0	<a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis of (3-fluoropyrid-2-yl)methanol

The synthesis of **(3-fluoropyrid-2-yl)methanol** can be achieved through various routes. A patented method outlines two primary synthetic pathways.[\[4\]](#)

## Experimental Protocols

### Method 1: From 3-Fluoropyridine

This approach involves the formylation of 3-fluoropyridine followed by reduction.

- Formylation: 3-Fluoropyridine is reacted with N,N'-dimethylformamide (DMF) in an ether solution containing triethylene diamine and n-butyllithium at -70°C to produce 3-fluoropyridine-2-aldehyde.[4]
- Reduction: The resulting 3-fluoropyridine-2-aldehyde is then reduced using sodium borohydride to yield **(3-fluoropyrid-2-yl)methanol**.[4]

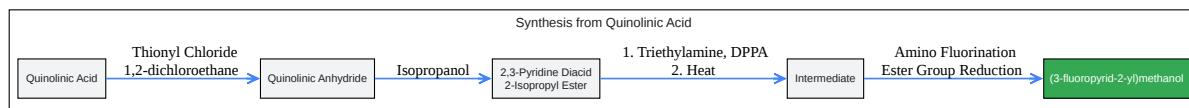
### Method 2: From Quinolinic Acid

This multi-step synthesis begins with the inexpensive starting material, quinolinic acid.

- Anhydride Formation: Quinolinic acid is reacted with thionyl chloride in 1,2-dichloroethane to form the corresponding quinolinic anhydride.[4] The reaction progress is monitored by thin-layer chromatography (TLC).[4]
- Esterification: The anhydride is then treated with isopropanol to yield 2,3-pyridinedicarboxylic acid 2-isopropyl ester.[4]
- Amidation and Rearrangement: The ester is subsequently reacted with diphenylphosphoryl azide (DPPA) and triethylamine in an organic solvent, followed by heating under reflux.[4]
- Fluorination and Reduction: The intermediate undergoes amino fluorination and subsequent reduction of the ester group to afford the final product, **(3-fluoropyrid-2-yl)methanol**.[4]

## Synthetic Workflow

The following diagram illustrates the key steps in the synthesis of **(3-fluoropyrid-2-yl)methanol** starting from quinolinic acid.



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Caption: Synthesis pathway of **(3-fluoropyrid-2-yl)methanol** from quinolinic acid.

## Applications in Drug Development

While specific signaling pathways for **(3-fluoropyrid-2-yl)methanol** are not extensively documented in publicly available literature, its structural motif is of significant interest in medicinal chemistry. Pyridine and its derivatives are common scaffolds in the development of therapeutic agents. The introduction of a fluorine atom can modulate a molecule's physicochemical properties, such as lipophilicity and metabolic stability, which are critical parameters in drug design. This compound serves as a valuable building block for the synthesis of more complex molecules with potential biological activity.

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## References

- 1. echemi.com [echemi.com]
- 2. parchem.com [parchem.com]
- 3. 31181-79-0 CAS MSDS ((3-FLUOROPYRID-2-YL)METHANOL) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. CN111004171A - A New Synthetic Method of 3-Fluoropyridine-2-methanol - Google Patents [patents.google.com]

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